

Technical Procurement Guide: (2E)-3-Bromo-but-2-ene-1-ol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2E)-3-bromo-but-2-ene-1-ol

Cat. No.: B14768327

[Get Quote](#)

Executive Summary

(2E)-3-bromo-but-2-ene-1-ol (CAS: 37428-56-1) is a critical halogenated allylic alcohol used primarily as a scaffold in the stereoselective synthesis of terpenoids, pheromones, and complex pharmaceutical intermediates. Its value lies in the (E)-geometry of the trisubstituted alkene, which dictates the stereochemical outcome of subsequent metal-catalyzed cross-coupling reactions (e.g., Stille, Suzuki-Miyaura).

Sourcing this compound presents a specific challenge: Isomeric Purity. Commercial samples are frequently contaminated with the thermodynamically similar (Z)-isomer or the regioisomer (3-bromo-3-buten-1-ol). This guide outlines the verified supply chain, rigorous QC protocols, and handling procedures to ensure data integrity in downstream applications.

Chemical Identity & Specifications

Parameter	Specification
IUPAC Name	(2E)-3-Bromobut-2-en-1-ol
Common Name	trans-3-Bromo-2-buten-1-ol
CAS Number	37428-56-1 (Specific to E-isomer)
Molecular Formula	C ₄ H ₇ BrO
Molecular Weight	151.00 g/mol
SMILES	C/C(Br)=C\CO
InChI Key	Verify specific isomer key with vendor
Appearance	Clear to pale yellow liquid
Boiling Point	~90–95 °C (at reduced pressure, est.)
Density	~1.52 g/mL

Stereochemical Definition

The (E) designation (from German *Entgegen*, opposite) indicates that the highest priority groups on each carbon of the double bond are on opposite sides.

- C3 Position: Bromine (-Br) is high priority.
- C2 Position: Hydroxymethyl (-CH₂OH) is high priority.
- Configuration: The -Br and -CH₂OH groups are trans to each other. Consequently, the methyl group (-CH₃) and the hydroxymethyl group (-CH₂OH) are spatially cis.

Commercial Supply Landscape

Unlike common reagents, **(2E)-3-bromo-but-2-ene-1-ol** is often a "made-to-order" or "stock-limited" item. Major catalog houses (e.g., Sigma-Aldrich) often list the generic mixture or related isomers, requiring careful scrutiny of the specific CAS and structural data.

Verified Supplier Tiers

Tier 1: Specialized Building Block Vendors

These suppliers explicitly list the stereoisomer and typically provide batch-specific H-NMR to confirm the (E/Z) ratio.

- BLD Pharm: Stocks CAS 37428-56-1. Known for reliable stock of halogenated heterocycles and alkenes.
- Anax Laboratories: Lists the specific (E)-isomer (Product Ax-11542).
- Combi-Blocks: Frequently stocks specific halo-alkene isomers with high purity (>95%).

Tier 2: Aggregators & Custom Synthesis

If Tier 1 stock is depleted, these platforms aggregate inventory from smaller synthesis labs (e.g., Enamine, WuXi).

- eMolecules: Search by substructure to catch mislabeled isomers.
- SciFinder / ChemSpace: Useful for finding bulk quantities (>100g) for process scale-up.

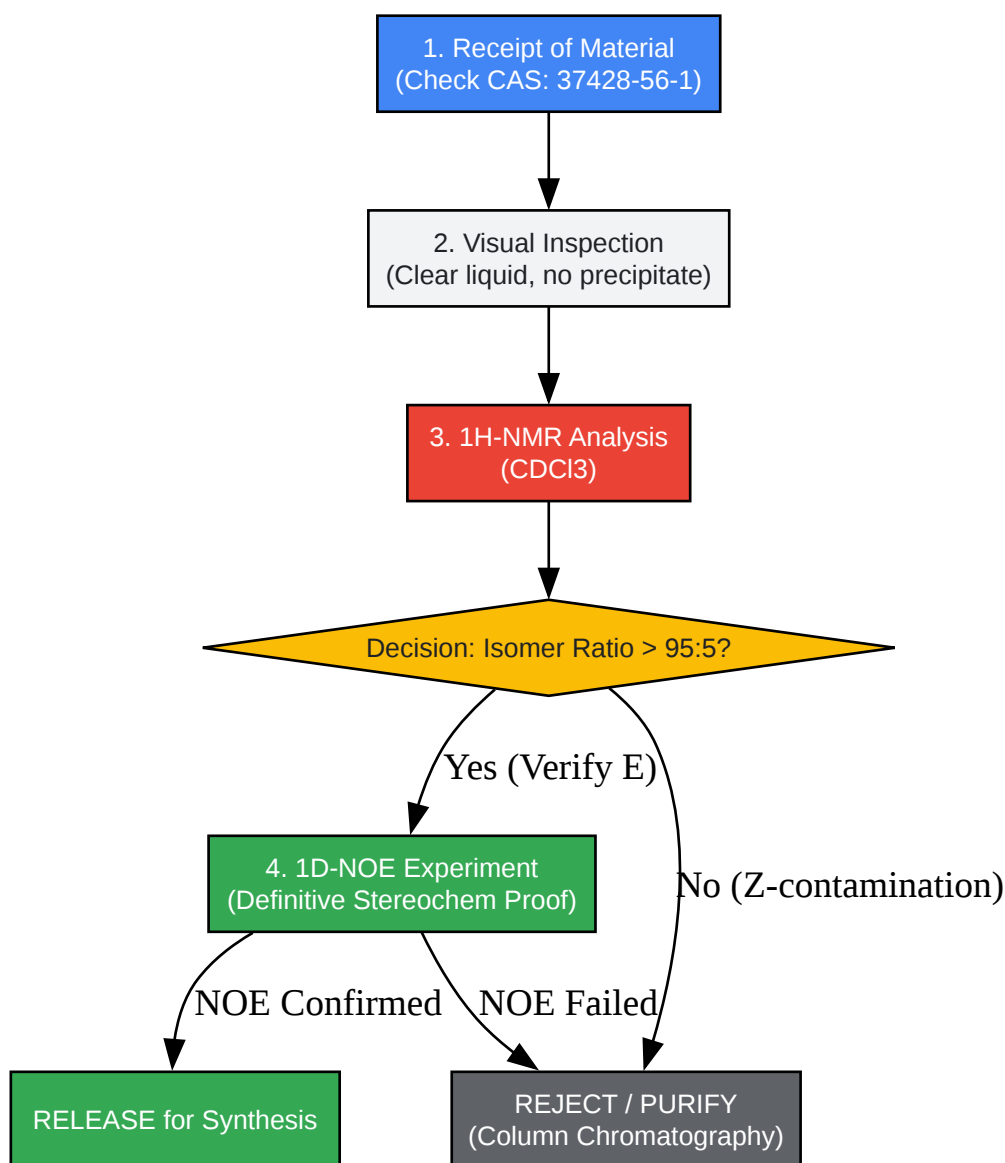
Purchasing Advisory

Critical Warning: Do not confuse with 3-bromo-3-buten-1-ol (CAS 76334-36-6), a terminal alkene regioisomer often appearing in similar search results. Always verify the structure image before purchase.

Quality Assurance & Validation Protocol

Trusting a label is insufficient for stereoselective synthesis. Upon receipt, the following validation workflow is mandatory.

QC Workflow Diagram



[Click to download full resolution via product page](#)

Figure 1: Quality Control Decision Matrix for stereoisomeric purity verification.

Analytical Criteria (Self-Validating Protocol)

1. Proton NMR (^1H -NMR)

The chemical shift of the vinylic proton and the allylic methyl group are diagnostic.

- Vinyl Proton (H-2): Typically appears as a triplet of quartets (or similar multiplet) around 5.9 - 6.1 ppm.

- Allylic Methyl (H-4): Appears as a doublet/multiplet around 2.3 ppm.
- Differentiation: The (E)-isomer vinyl proton is typically deshielded (downfield) relative to the (Z)-isomer due to the anisotropy of the cis-bromine (in the Z-isomer, Br is cis to H; in E, Br is trans to H).

2. Nuclear Overhauser Effect (NOE) - The Gold Standard

To definitively prove you possess the (E)-isomer, perform a 1D-NOE difference experiment irradiating the methylene protons (-CH₂OH).

- Expected Result for (E)-isomer: You should observe a strong NOE enhancement of the methyl group (-CH₃) signal.
 - Reasoning: In the (E)-isomer, the -CH₂OH and -CH₃ groups are on the same side of the double bond (cis-relationship).
- Expected Result for (Z)-isomer: Weak or no enhancement of the methyl group; enhancement of the vinyl proton instead.

Synthetic Context & Applications

Understanding how this material is made helps predict impurities. The commercial route often involves the reduction of ethyl (2E)-3-bromo-2-butenolate.

Common Impurities

- Residual Reducing Agent: Boron or Aluminum salts (check 11B or 27Al NMR if sensitive).
- (Z)-Isomer: Formed via radical isomerization if the precursor was exposed to light/heat, or non-selective Wittig-type synthesis.
- Allylic Rearrangement Products: 1-bromo-3-buten-2-ol (secondary alcohol) can form under acidic conditions.

Handling & Safety[1][2][3]

- Hazards: Validated as a Lachrymator (tear gas effect) and Skin Irritant.[1]

- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Allylic bromides/alcohols are prone to discoloration (decomposition) upon oxidation or light exposure.
- Stabilization: Some suppliers add copper wire or silver foil to inhibit radical polymerization, though this is rare for the alcohol form.

References

- PubChem.(2E)-3-bromobut-2-en-1-ol Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [Technical Procurement Guide: (2E)-3-Bromo-but-2-ene-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14768327/docs#technical-procurement-guide-2e-3-bromo-but-2-ene-1-ol\]](https://www.benchchem.com/product/b14768327/docs#technical-procurement-guide-2e-3-bromo-but-2-ene-1-ol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)